

Essential Safety and Logistical Information for Handling Tyr-Ala

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyr-Ala

Cat. No.: B1276564

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds like **Tyr-Ala** (Tyrosyl-Alanine) is paramount. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans to foster a secure laboratory environment.

Hazard Identification

Tyr-Ala is classified with the following hazards:

- Harmful if swallowed.
- Causes skin irritation.[\[1\]](#)
- May cause an allergic skin reaction.
- Causes serious eye irritation.[\[1\]](#)
- May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Tyr-Ala**, based on safety data sheet recommendations.[\[1\]](#)

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields, goggles, or a face shield.	Ensure eye protection is worn to prevent contact with dust or splashes.[1][2] In situations with a high risk of splashing, a face shield should be used in addition to goggles.[3]
Hands	Chemical-resistant, impervious gloves.	Nitrile gloves are a suitable option for providing protection against abrasion and cuts.[2] [4] Always inspect gloves for tears before use and wash hands thoroughly after removing them.[4]
Body	Protective clothing, lab coat.	A lab coat or other protective clothing should be worn to prevent skin contact.[5] In cases of potential significant exposure, a disposable Tyvek suit can offer full-body coverage.[4]
Respiratory	NIOSH-certified respirator.	Use only in well-ventilated areas.[1] If ventilation is inadequate or when handling large quantities that may generate dust, a respirator is necessary to protect against inhalation.[4]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5]

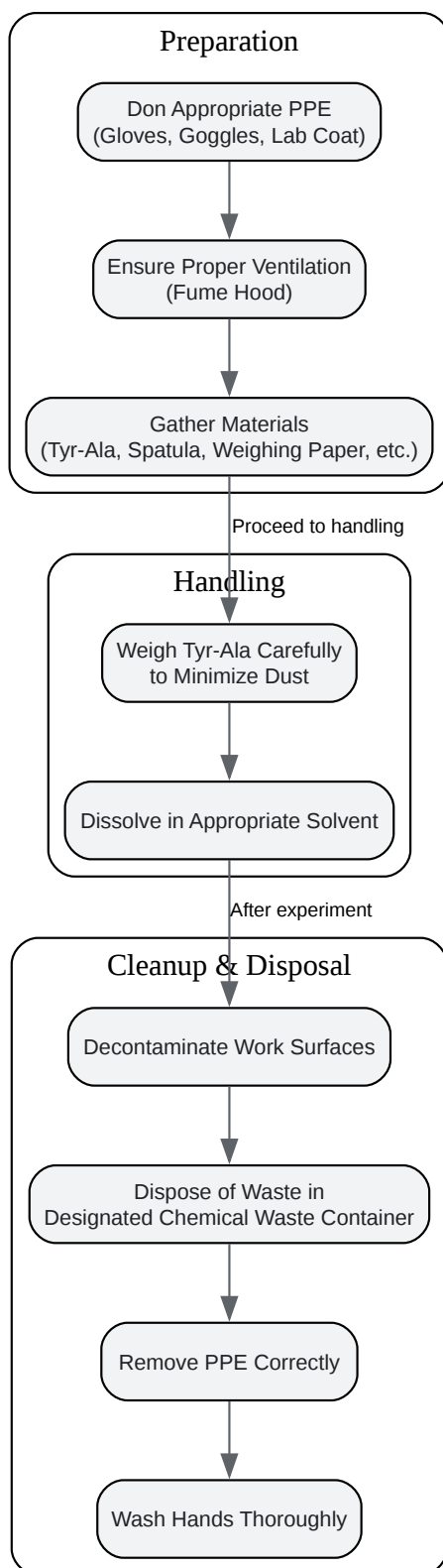
- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.[1][5]
- Store in a well-ventilated place and keep the container tightly closed.[1][5]
- Store locked up.[5]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[5]
- Do not allow the product to enter drains.

Experimental Workflow for Safe Handling

The following diagram illustrates the procedural steps for the safe handling of **Tyr-Ala** in a laboratory setting.



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Caption: Workflow for the safe handling of **Tyr-Ala**.

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